

In-Depth Technical Guide: Aminoxy-PEG1-acid

Safety and Handling

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Compound of Interest

Compound Name: Aminoxy-PEG1-acid

Cat. No.: B14089027

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For researchers, scientists, and drug development professionals, the safe and effective handling of chemical reagents is paramount. This guide provides a comprehensive overview of the safety data and handling procedures for **Aminoxy-PEG1-acid** (CAS No. 2921-14-4), a bifunctional linker commonly utilized in bioconjugation, drug delivery, and proteomics.

Product Identification and Properties

Aminoxy-PEG1-acid, also known as 2-(Aminoxy)acetic acid, is a PEG linker containing a reactive aminoxy group and a terminal carboxylic acid. This structure allows for the conjugation of molecules containing aldehyde or ketone functionalities via an oxime bond, while the carboxylic acid can form a stable amide bond with primary amines.

Table 1: Chemical and Physical Properties

Property	Value	Reference
CAS Number	2921-14-4	
Molecular Formula	C2H5NO3	
Molecular Weight	91.07 g/mol	
Appearance	White to off-white solid/powder	
Melting Point	127-130 °C	
Purity	≥95% - >98%	
Synonyms	2-(Aminooxy)acetic acid, Carboxymethoxylamine, O- (Carboxymethyl)hydroxylamine	

Hazard Identification and Safety Precautions

According to the available Safety Data Sheets (SDS), **Aminooxy-PEG1-acid** is not classified as a hazardous substance or mixture. However, as with any chemical reagent, appropriate safety precautions should be observed.

Table 2: GHS Hazard Classification

Classification	Status
Hazard Classification	Not a hazardous substance or mixture

General Precautionary Measures:

- Eye Contact: May cause eye irritation.
- Skin Contact: May cause skin irritation.
- Inhalation: May cause respiratory tract irritation.
- Ingestion: May be harmful if swallowed.

Handling, Storage, and Personal Protective Equipment

Proper handling and storage are crucial for maintaining the integrity of **Aminoxy-PEG1-acid** and ensuring laboratory safety.

Table 3: Handling and Storage Recommendations

Condition	Recommendation	Reference
Storage Temperature	2-8°C or -20°C, protect from light	
Handling	Handle in a well-ventilated area. Avoid dust formation. Avoid contact with skin, eyes, and clothing.	
Incompatible Materials	Strong oxidizing agents	

Personal Protective Equipment (PPE):

- **Eye/Face Protection:** Wear safety glasses with side-shields or chemical goggles.
- **Skin Protection:** Wear impervious gloves (e.g., nitrile rubber) and a laboratory coat.
- **Respiratory Protection:** If dust is generated, use a NIOSH-approved respirator with a dust filter.

First Aid Measures

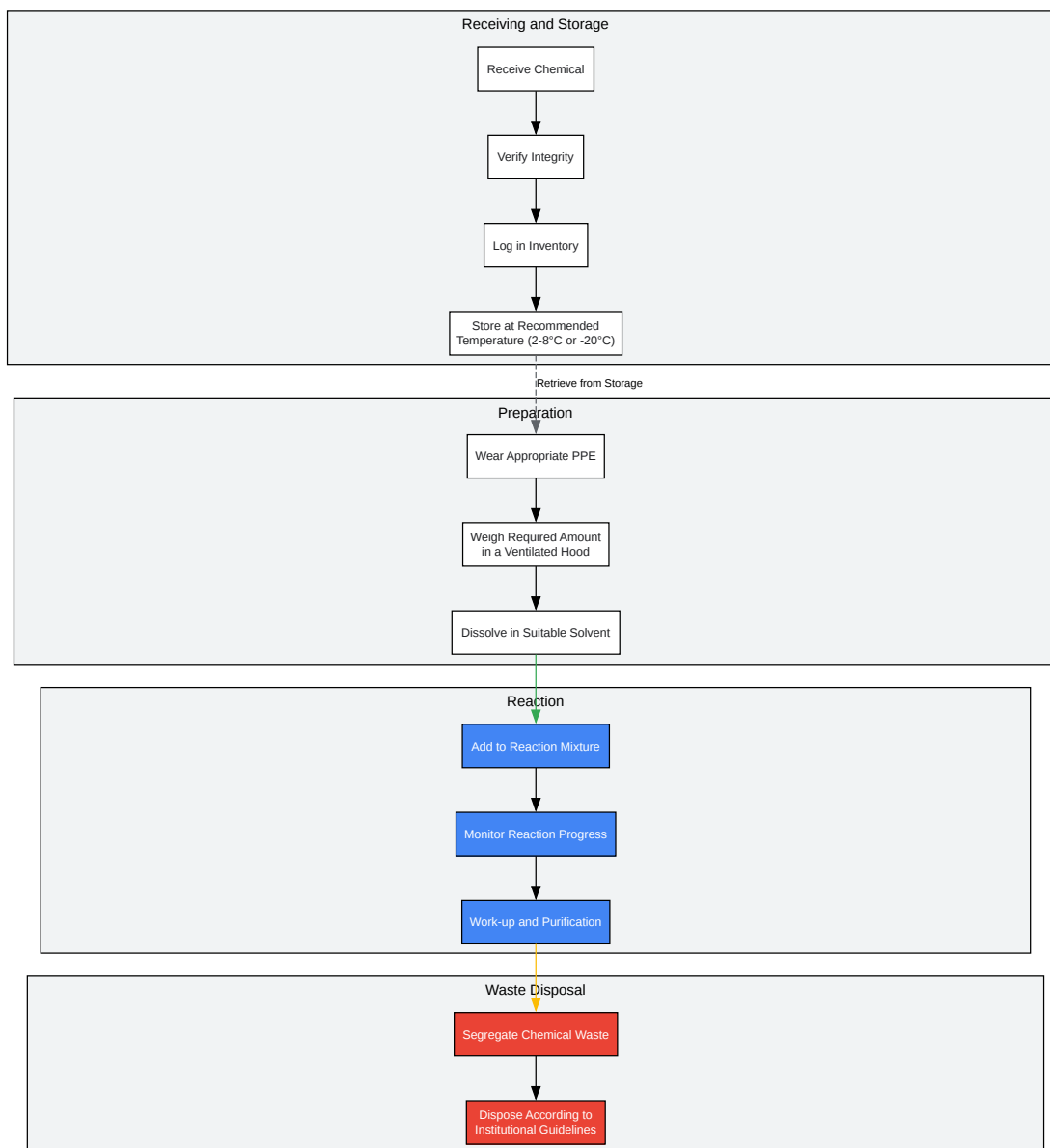
In case of exposure, follow these first aid procedures:

Table 4: First Aid Procedures

Exposure Route	First Aid Measure
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. Consult a physician.
Skin Contact	Wash off with soap and plenty of water. Consult a physician.
Eye Contact	Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.
Ingestion	Never give anything by mouth to an unconscious person. Rinse mouth with water. Consult a physician.

Experimental Workflow

The following diagram illustrates a general workflow for handling a chemical reagent like **Aminoxy-PEG1-acid** in a laboratory setting, from receiving and preparation to reaction and disposal.



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